

Quantitative Analysis of Butyl 2-methylbutyrate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Butyl 2-methylbutyrate*

CAS No.: *15706-73-7*

Cat. No.: *B1214727*

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Abstract: This application note provides a comprehensive and technically robust protocol for the identification and quantification of **Butyl 2-methylbutyrate**, a key ester contributing to the fruity and sweet aroma profiles of many natural and manufactured products. Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive analytical technique for this application due to its unparalleled ability to separate volatile compounds from complex matrices and provide confident identification based on mass spectral data.[1][2] The methodologies detailed herein are designed for researchers, quality control analysts, and drug development professionals, offering a self-validating system from sample preparation to final analysis. We will delve into the causality behind instrumental parameter selection, sample handling, and data interpretation, ensuring both accuracy and reproducibility.

Introduction and Significance

Butyl 2-methylbutyrate (also known as n-Butyl 2-methylbutanoate) is a fatty acid ester recognized for its characteristic fruity aroma, often described as reminiscent of apple, apricot, or tropical fruits.[3][4] Its presence is critical to the sensory profile of numerous food products,

including apples, cherries, and melons.[3] Consequently, it is widely utilized as a flavoring agent in the food and beverage industry and as a fragrance component in perfumery.[5][6]

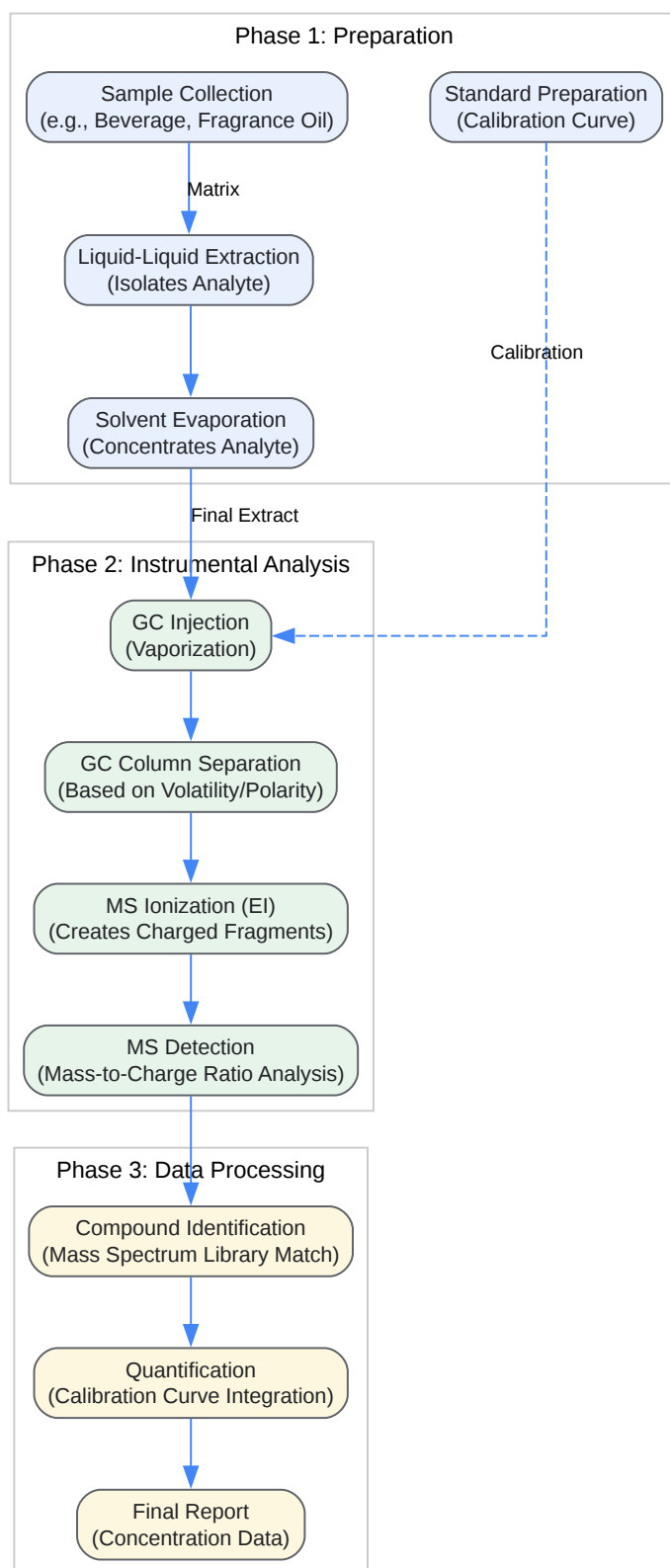
The analytical challenge lies in accurately quantifying this specific isomer in often complex matrices, where other structurally similar esters may be present. GC-MS provides the ideal solution. Gas chromatography offers high-resolution separation of volatile compounds, while mass spectrometry provides a highly specific and sensitive detection method, yielding a unique mass spectrum or "fingerprint" for definitive compound identification.[2] This guide establishes a complete workflow, grounded in established analytical principles, for the reliable analysis of **Butyl 2-methylbutyrate**.

Analyte Profile: **Butyl 2-methylbutyrate**

Property	Value	Source
Chemical Formula	C ₉ H ₁₈ O ₂	[7][8][9][10]
Molecular Weight	158.24 g/mol	[4][7][8][9][11]
CAS Number	15706-73-7	[4][7][8][9][11]
Boiling Point	173-176 °C (at 730 mmHg)	[3][4]
Density	0.863 g/mL (at 25 °C)	[3][4]
IUPAC Name	butyl 2-methylbutanoate	[6][8]
Synonyms	Butyl 2-methylbutyrate, n-Butyl 2-methyl butyrate	[7][8][9][10]

Analytical Workflow Overview

The entire process, from sample receipt to data generation, follows a logical and systematic progression. Each stage is optimized to ensure maximum analyte recovery and analytical integrity.



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Caption: High-level workflow for GC-MS analysis of **Butyl 2-methylbutyrate**.

Materials and Methodology

Expertise & Experience: The selection of materials and instrument parameters is paramount. The choices outlined below are based on the analyte's chemical properties—a relatively non-polar, volatile ester—to ensure optimal performance.

3.1. Reagents and Standards

- **Butyl 2-methylbutyrate** standard: Purity $\geq 97\%$, analytical grade.[\[4\]](#)
- Solvents: GC-grade or HPLC-grade Dichloromethane (DCM) and Hexane. These volatile organic solvents are ideal for GC-MS as they vaporize cleanly in the inlet and do not interfere with the analysis.[\[12\]](#)[\[13\]](#)
- Anhydrous Sodium Sulfate (Na_2SO_4): For removing residual water from organic extracts.
- Deionized Water: For preparation of aqueous samples.

3.2. Instrumentation A standard Gas Chromatograph coupled to a Mass Spectrometer is required. The following configuration is recommended:

- Gas Chromatograph (GC):
 - Inlet: Split/Splitless injector.
 - Column: A non-polar or low-polarity column is ideal. The principle of "like dissolves like" dictates that a non-polar stationary phase will effectively separate this ester from other components based on boiling point.[\[14\]](#) A common choice is a DB-5ms or HP-5ms (5% Phenyl-methylpolysiloxane) column, 30 m length x 0.25 mm I.D. x 0.25 μm film thickness.
 - Carrier Gas: Helium (99.999% purity) at a constant flow rate.
- Mass Spectrometer (MS):
 - Ion Source: Electron Ionization (EI) source. A standard 70 eV is used to generate reproducible fragmentation patterns for library matching.
 - Analyzer: Quadrupole mass analyzer.

- Detector: Electron Multiplier.

Experimental Protocols

Trustworthiness: These protocols are designed to be self-validating. The inclusion of a calibration curve ensures that quantification is based on empirical data, not theoretical assumptions.

4.1. Protocol 1: Standard Solution Preparation

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Butyl 2-methylbutyrate** standard into a 10 mL volumetric flask. Dissolve and bring to volume with Dichloromethane.
- Working Stock Solution (100 µg/mL): Transfer 1 mL of the Primary Stock Solution into a new 10 mL volumetric flask and bring to volume with Dichloromethane.
- Calibration Standards: Perform serial dilutions from the Working Stock Solution to prepare calibration standards at concentrations such as 0.5, 1, 2, 5, and 10 µg/mL.[\[13\]](#) Transfer these standards into 2 mL glass autosampler vials.

4.2. Protocol 2: Sample Preparation (Liquid-Liquid Extraction) This protocol is a general method for extracting **Butyl 2-methylbutyrate** from a simple aqueous matrix (e.g., a clear beverage). For more complex solid samples or for analyzing only the most volatile components, alternative methods like Headspace or Solid-Phase Microextraction (SPME) should be considered.[\[12\]](#)[\[15\]](#)

- Sample Aliquot: Place 5 mL of the liquid sample into a 15 mL glass centrifuge tube.
- Extraction: Add 2 mL of Dichloromethane to the tube.
- Vortex: Cap the tube securely and vortex for 2 minutes to ensure thorough mixing of the aqueous and organic phases.
- Centrifugation: Centrifuge at 3000 rpm for 5 minutes to separate the layers.
- Collection: Carefully transfer the bottom organic layer (DCM) using a glass Pasteur pipette to a clean vial.

- Repeat: Repeat the extraction (steps 2-5) with a fresh 2 mL of DCM and combine the organic layers. This second extraction maximizes analyte recovery.
- Drying: Add a small amount of anhydrous sodium sulfate to the combined extract to remove any residual water.
- Final Sample: Transfer the dried extract to a 2 mL glass autosampler vial for GC-MS analysis.

4.3. Protocol 3: GC-MS Instrumental Parameters

Parameter	Setting	Rationale
GC Inlet		
Injection Mode	Splitless (for trace analysis) or Split (10:1 for higher concentrations)	Splitless mode enhances sensitivity for low-concentration samples.
Inlet Temperature	250 °C	Ensures rapid and complete vaporization of the analyte without thermal degradation.
Injection Volume	1 µL	A standard volume to avoid overloading the column.
GC Oven		
Oven Program	50 °C (hold 2 min), then ramp 10 °C/min to 280 °C (hold 5 min)	The initial hold separates very volatile compounds, the ramp elutes the analyte, and the final hold cleans the column.
Carrier Gas	Helium	Inert gas that provides good chromatographic efficiency.
Flow Rate	1.0 mL/min (Constant Flow)	Ensures reproducible retention times.
MS Parameters		
Ion Source Type	Electron Ionization (EI)	Standard, robust ionization technique that produces repeatable spectra for library matching.
Ion Source Temp.	230 °C	Standard temperature to maintain analyte in the gas phase.
Transfer Line Temp.	280 °C	Prevents condensation of the analyte between the GC and MS.

Ionization Energy	70 eV	Universal standard that generates a reproducible fragmentation pattern.
Mass Scan Range	40 - 200 m/z	Covers the expected molecular ion (m/z 158) and all significant fragment ions.

Results and Data Interpretation

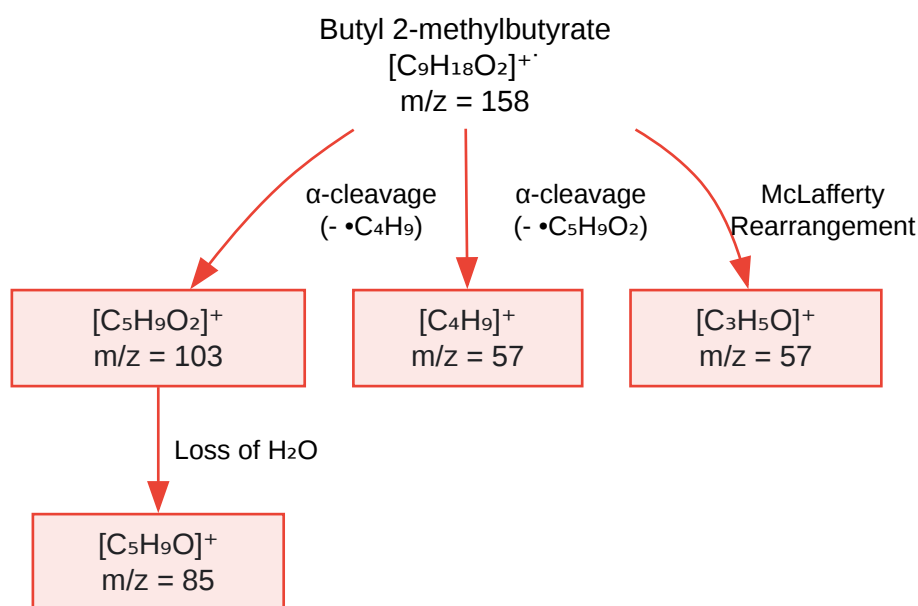
5.1. Mass Spectral Fragmentation Under standard 70 eV EI conditions, **Butyl 2-methylbutyrate** undergoes predictable fragmentation. The resulting mass spectrum is a unique identifier for the compound. The molecular ion (M^+) at m/z 158 may be weak or absent, which is common for esters. The most prominent peaks arise from alpha-cleavages and rearrangements.

Key Fragment Ions for Identification

m/z (Mass-to-Charge)	Relative Intensity	Proposed Ion Structure / Origin
57	High (Base Peak)	$[C_4H_9]^+$ - Loss of the butoxy radical or $[C_3H_5O]^+$ from McLafferty rearrangement.
103	Moderate	$[CH_3CH_2CH(CH_3)COO]^+$ - Alpha-cleavage, loss of a butyl radical.
85	Moderate	$[CH_3CH_2CH(CH_3)C=O]^+$ - Loss of the butoxy group.
41	Moderate	$[C_3H_5]^+$ - Further fragmentation of larger ions.
29	Moderate	$[C_2H_5]^+$ - Ethyl group fragment.

Data derived from PubChem and NIST spectral libraries.[\[6\]](#)

5.2. Fragmentation Pathway The fragmentation is driven by the location of the charge on the ionized molecule. Key pathways include cleavage at the bonds adjacent to the carbonyl group (alpha-cleavage) and hydrogen rearrangement (McLafferty rearrangement).



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Caption: Proposed EI fragmentation pathways for **Butyl 2-methylbutyrate**.

5.3. Quantification A calibration curve is constructed by plotting the peak area of the primary quantifying ion (e.g., m/z 57) against the concentration of each prepared standard. The concentration of **Butyl 2-methylbutyrate** in an unknown sample is then calculated from its peak area using the linear regression equation derived from the curve. A valid calibration curve should have a correlation coefficient (r^2) of >0.999 .^[16]

Conclusion

This application note details a robust and reliable GC-MS method for the analysis of **Butyl 2-methylbutyrate**. By adhering to the specified protocols for sample preparation and utilizing the optimized instrumental parameters, researchers can achieve accurate and reproducible quantification of this important flavor and fragrance compound. The discussion of the underlying chemical principles for method development provides the user with the authoritative grounding necessary to adapt this protocol for similar volatile esters and complex matrices.

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